

Proper Disposal of 4-Acetylbenzonitrile: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: 4-Acetylbenzonitrile

Cat. No.: B130643

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For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical reagents are paramount to ensuring laboratory safety and environmental protection. This document provides essential, step-by-step guidance for the safe disposal of **4-Acetylbenzonitrile**, a common reagent in pharmaceutical research and organic synthesis.

4-Acetylbenzonitrile (CAS No. 1443-80-7) is classified as acutely toxic if swallowed and may be harmful in contact with skin.^{[1][2]} Adherence to proper disposal procedures is therefore critical to mitigate potential risks to personnel and the environment.

Key Safety and Physical Data

A summary of the essential safety and physical data for **4-Acetylbenzonitrile** is provided in the table below. This information is critical for a comprehensive understanding of its hazard profile.

Property	Value
CAS Number	1443-80-7
Molecular Formula	C ₉ H ₇ NO
Melting Point	56-59 °C
GHS Hazard Classifications	Acute Toxicity, Oral (Category 4), Acute Toxicity, Dermal (Category 5)
Hazard Statements	H302: Harmful if swallowed. H313: May be harmful in contact with skin.
Signal Word	Warning
Personal Protective Equipment (PPE)	Dust mask type N95 (US), Eyeshields, Gloves

Data sourced from various Safety Data Sheets.[\[2\]](#)[\[3\]](#)

Standard Operating Procedure for Disposal

The following protocol outlines the necessary steps for the safe disposal of **4-Acetylbenzonitrile**. This procedure is based on established safety guidelines and should be performed in a designated and appropriately equipped laboratory area.

Materials Required:

- Personal Protective Equipment (PPE):
 - Chemical-resistant gloves (tested according to EN 374)[\[1\]](#)[\[3\]](#)
 - Safety goggles with side protection[\[1\]](#)[\[2\]](#)[\[3\]](#)
 - NIOSH/MSHA or European Standard EN 149 approved respirator (e.g., N95 dust mask)[\[4\]](#)
 - Laboratory coat
- Chemical waste container (clearly labeled "Hazardous Waste")
- Scoop or spatula for solid material

- Sealable bags for contaminated PPE

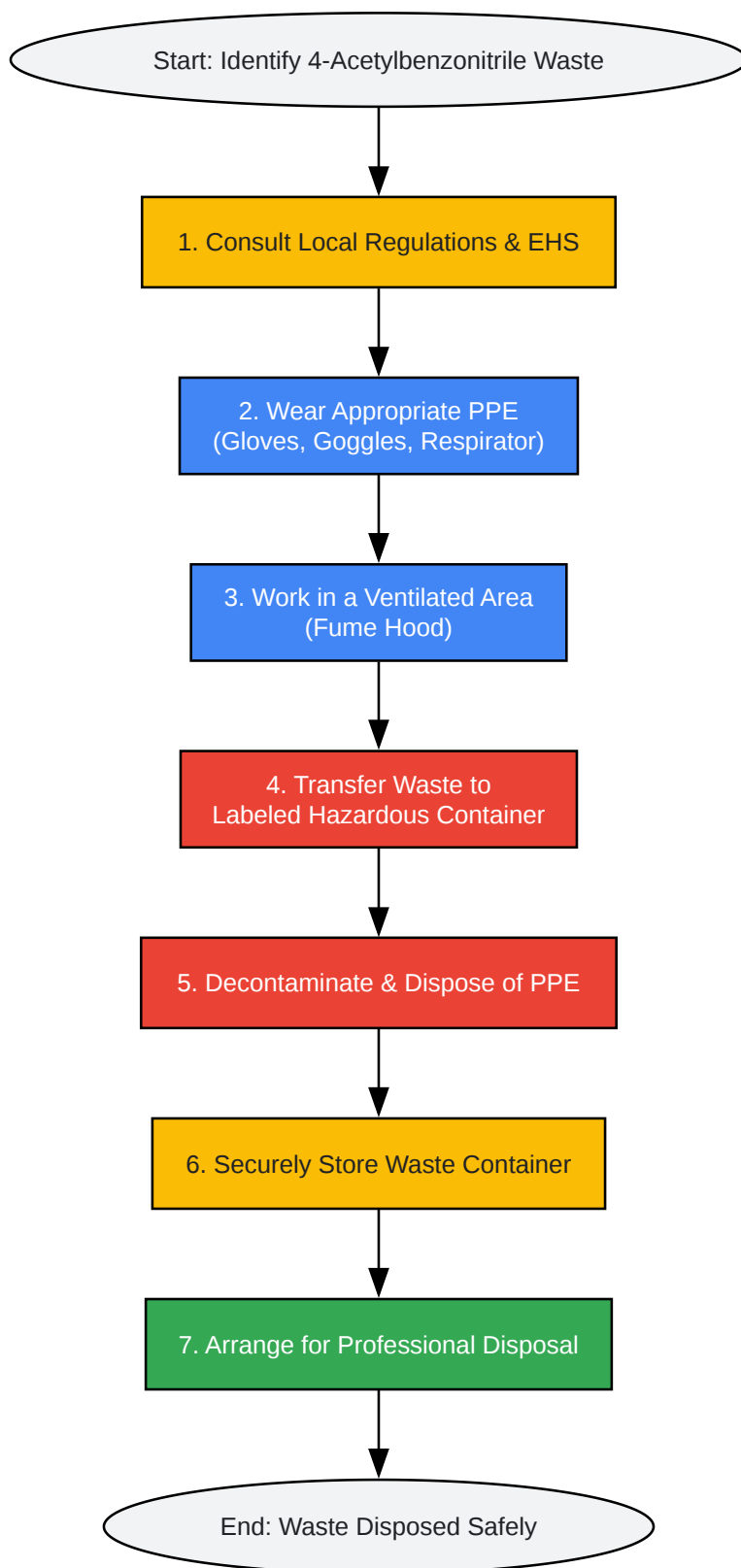
Disposal Protocol:

- Consult Local Regulations: Before initiating disposal, consult your institution's Environmental Health and Safety (EHS) department to ensure compliance with all local, regional, and national regulations for hazardous waste disposal.[\[3\]](#)[\[5\]](#)
- Wear Appropriate PPE: Don the required personal protective equipment, including gloves, safety goggles, and a respirator, to prevent skin contact, eye exposure, and inhalation of dust.[\[5\]](#)
- Work in a Ventilated Area: Conduct all handling and disposal procedures in a well-ventilated area, such as a chemical fume hood, to minimize the risk of inhalation.[\[3\]](#)[\[5\]](#)
- Containerize Waste:
 - For solid **4-Acetylbenzonitrile**, carefully transfer the waste material into a designated and clearly labeled hazardous waste container.[\[1\]](#)[\[3\]](#)[\[5\]](#) Use a scoop or spatula to avoid generating dust.
 - For items contaminated with **4-Acetylbenzonitrile** (e.g., weighing boats, filter paper), place them in the same hazardous waste container.
- Decontaminate and Dispose of PPE:
 - After handling, remove contaminated gloves and other disposable PPE and place them in a sealed bag for disposal in the hazardous waste stream.
 - Thoroughly wash your hands with soap and water after completing the disposal procedure.[\[2\]](#)[\[3\]](#)[\[5\]](#)
- Store Waste Container Securely: Seal the hazardous waste container tightly and store it in a designated, secure area away from incompatible materials, such as strong oxidizing agents and strong bases, until it is collected by a licensed waste disposal contractor.[\[4\]](#)
- Arrange for Professional Disposal: The final disposal of the hazardous waste must be carried out by a licensed and approved waste disposal facility, often through an industrial

combustion plant.[2][4] Do not dispose of **4-Acetylbenzonitrile** down the drain or in regular trash.[1][2][3][5]

Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **4-Acetylbenzonitrile**, from initial preparation to final disposal.



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Caption: A flowchart outlining the procedural steps for the safe disposal of **4-Acetylbenzonitrile**.

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